

A Comparative Study of Aniline Formaldehyde and Urea Formaldehyde Adhesives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Aniline;formaldehyde*

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This guide provides a detailed comparison of aniline formaldehyde (AF) and urea formaldehyde (UF) adhesives, focusing on their chemical synthesis, performance characteristics, and applications, supported by available experimental data. While urea formaldehyde is extensively documented as a widely used wood adhesive, quantitative performance data for aniline formaldehyde in similar applications is less prevalent in publicly available literature.

I. Overview and Chemical Structure

Aniline formaldehyde and urea formaldehyde resins are both thermosetting polymers formed through condensation polymerization. Their distinct monomer units, aniline and urea respectively, impart different properties to the final adhesive.

Urea Formaldehyde (UF) is produced from the reaction of urea and formaldehyde.^[1] It is one of the most common and cost-effective thermosetting resins, making up 80% of amino resins produced worldwide.^[1] UF resins are widely used as adhesives in the wood industry for products like plywood, particleboard, and medium-density fiberboard (MDF).^{[1][2]}

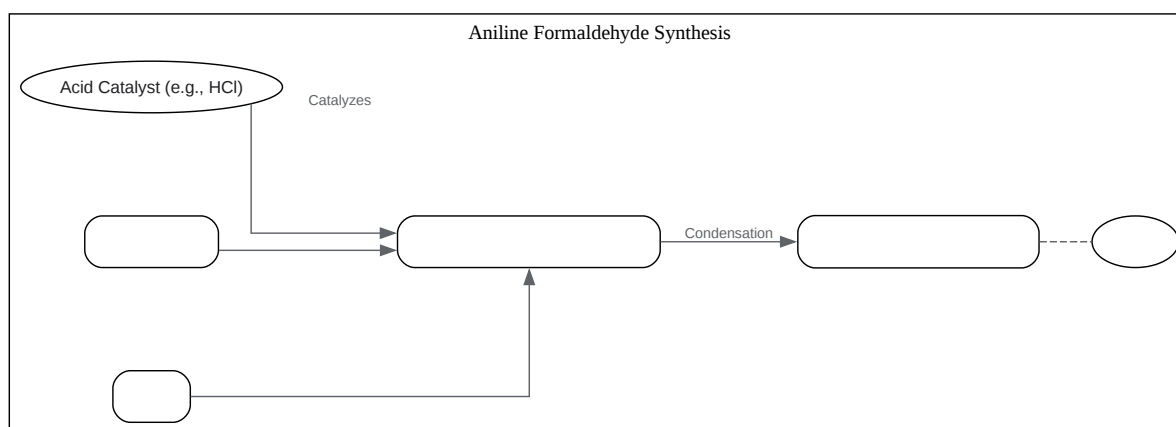
Aniline Formaldehyde (AF) is synthesized from the condensation reaction of aniline and formaldehyde, typically in an acidic medium.^[3] The resulting polymer is known for its good thermal and mechanical properties.^[3] While it is used in coatings, molding compounds, and as a component in other resin systems, its application as a primary wood adhesive is not as extensively documented as UF resins.

II. Synthesis and Reaction Mechanisms

The synthesis of both adhesives involves a two-stage process: an initial addition reaction to form methylol compounds, followed by a condensation reaction to build the polymer network.

Aniline Formaldehyde Synthesis

The synthesis of aniline formaldehyde resin typically involves the acid-catalyzed condensation of aniline and formaldehyde. The reaction begins with the protonation of formaldehyde, which then reacts with the nucleophilic aniline to form N-methylol aniline intermediates. Subsequent condensation reactions lead to the formation of methylene bridges between aniline units, creating a cross-linked polymer network.

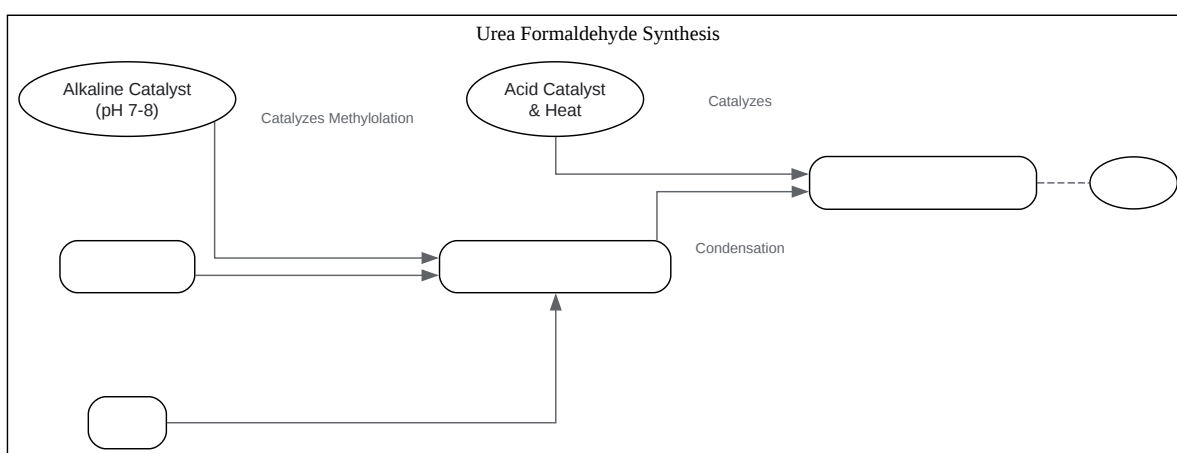


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Aniline Formaldehyde Synthesis Pathway

Urea Formaldehyde Synthesis

The production of urea formaldehyde resin is a two-step reaction. The first step is an addition reaction, known as methylation, which is typically carried out under neutral or slightly alkaline conditions to form methylolurea derivatives. The second step is a condensation reaction under acidic conditions and heat, where the methylol compounds polymerize to form a three-dimensional, cross-linked network, releasing water in the process.[4]



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Urea Formaldehyde Synthesis Pathway

III. Comparative Performance Data

The following tables summarize the available quantitative data for aniline formaldehyde and urea formaldehyde adhesives. It is important to note the scarcity of publicly available, directly comparable data for aniline formaldehyde in wood bonding applications.

Table 1: Physical and Mechanical Properties

Property	Aniline Formaldehyde	Urea Formaldehyde	Test Standard
Appearance	Yellow to brown solid	Colorless to white solid	Visual
Density	Data not available	~1.3 g/cm ³	ASTM D792
Tensile Strength	High tensile strength noted, specific values vary with formulation.	High tensile strength noted, specific values vary with formulation.	ASTM D638
Shear Strength (Wood)	Data not available	1.09 MPa to 7.67 MPa (varies with formulation and wood species)[5][6]	ASTM D905
Water Resistance	Good water resistance reported	Generally poor, but can be improved with melamine modification.[5]	ASTM D1151
Thermal Stability	Decomposition starts around 250°C.[7]	Generally lower thermal stability compared to phenolic resins.	TGA/DSC

Table 2: Curing and Application Properties

Property	Aniline Formaldehyde	Urea Formaldehyde	Test Standard
Curing Temperature	Prepolymer cured at 120°C in one study.[3]	70°C to >100°C, dependent on catalyst and pressure.[4][8]	DSC/Rheometry
Curing Time	Data not available for wood bonding	Minutes to hours, depending on temperature, catalyst, and press type (hot vs. cold).[4][9]	Rheometry
Pot Life	Data not available	Several hours at room temperature, decreases with increasing temperature.[10]	Visual/Viscometry
Formaldehyde Emission	Data not available for wood panels	A significant concern; levels depend on F/U molar ratio and scavengers. Can be reduced to meet E0/CARB Phase II standards.[7]	ASTM D6007 / EN 717-1

IV. Experimental Protocols

Synthesis of Urea Formaldehyde Resin (Laboratory Scale)

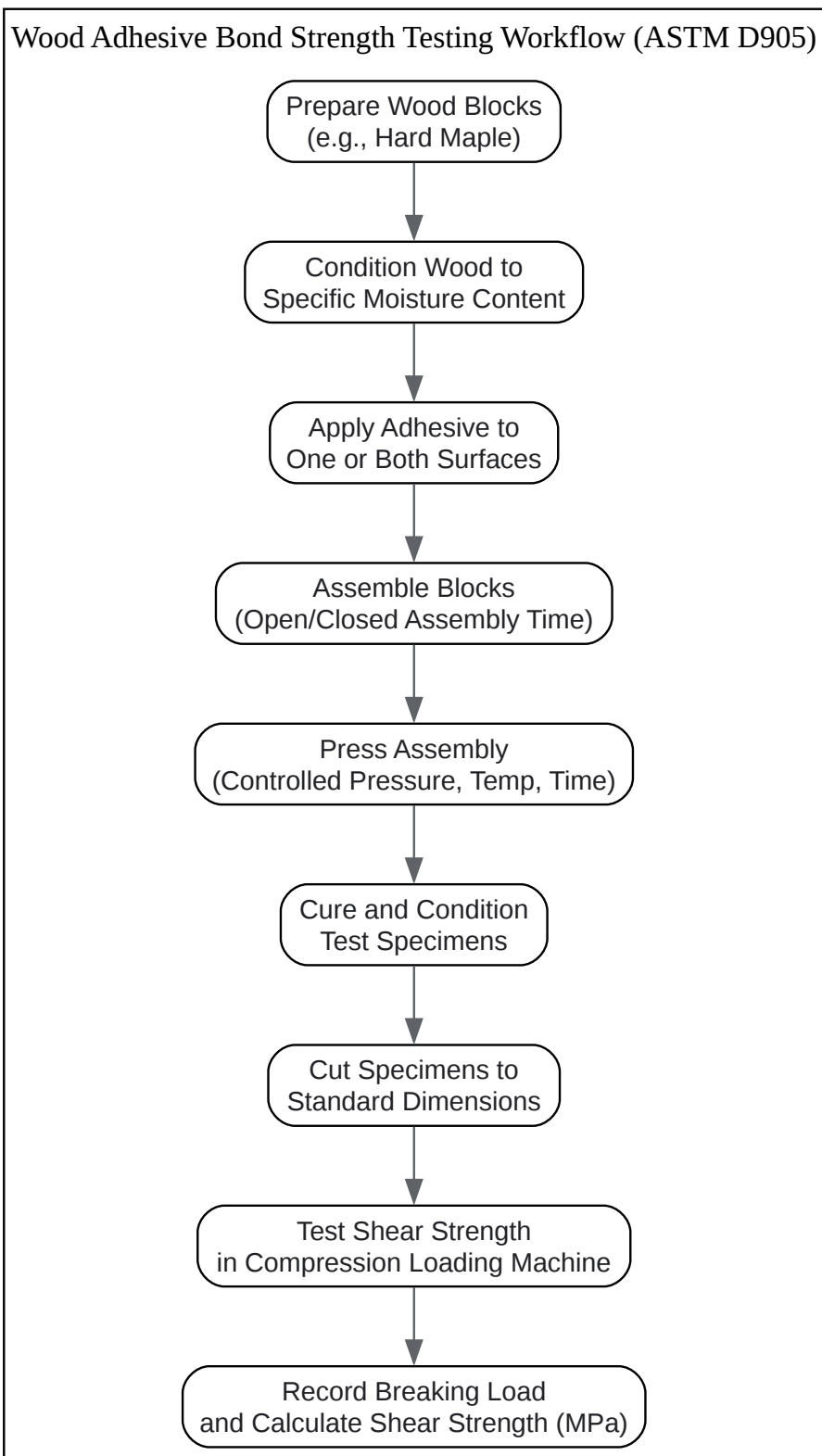
This protocol is a generalized procedure based on common laboratory synthesis methods.

- Methylation: Charge a reaction kettle with formalin (e.g., 137g of 37% formaldehyde solution) and urea (e.g., 60g).
- Adjust the pH of the mixture to between 7 and 8 using a 2M NaOH solution.

- Heat the mixture to reflux (approximately 90-100°C) for a specified time (e.g., 2 hours) with continuous stirring.
- Condensation: After the initial reflux, cool the mixture slightly and acidify to a pH of 4-5 using an acid like glacial acetic acid.
- Continue heating and stirring. The reaction progress can be monitored by measuring viscosity until a target level is reached.
- Cool the resulting resin to room temperature and neutralize to a pH of 7-8 for storage.

Standard Test Method for Wood Adhesive Bond Strength

The shear strength of wood adhesives is commonly determined using standardized tests such as ASTM D905, "Standard Test Method for Strength Properties of Adhesive Bonds in Shear by Compression Loading."^[2]



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General Workflow for Bond Strength Testing

V. Discussion and Comparison

Urea Formaldehyde Adhesives:

- **Advantages:** Low cost, fast curing, high reactivity, and good performance in non-structural, interior applications.[5] They form strong bonds with wood and are colorless, which is advantageous for aesthetic applications.
- **Disadvantages:** The primary drawback is their poor water and moisture resistance, which leads to bond degradation upon exposure to humidity and water.[5] A significant health concern is the emission of formaldehyde from UF-bonded products, which can be mitigated by lowering the formaldehyde-to-urea molar ratio and using scavengers, though this may impact mechanical strength.[7]

Aniline Formaldehyde Adhesives:

- **Advantages:** Literature suggests good thermal stability and mechanical properties.[7] Some sources indicate good water resistance.
- **Disadvantages:** There is a significant lack of quantitative performance data for aniline formaldehyde as a wood adhesive, making direct comparison difficult. Its synthesis involves aniline, which is a toxic substance requiring careful handling. The cured resin is typically dark in color, which may be undesirable for certain applications.

VI. Conclusion

Urea formaldehyde remains the dominant adhesive in the wood-based panel industry for interior applications due to its low cost and fast curing properties. Significant research has been dedicated to mitigating its primary drawback of formaldehyde emission.

Aniline formaldehyde resins exhibit promising properties such as thermal stability, but their efficacy and safety as a direct substitute for urea formaldehyde in wood bonding applications are not well-documented in publicly available research. Further investigation and quantitative testing are required to fully assess the performance of aniline formaldehyde adhesives in this context and to provide a comprehensive comparison with established adhesives like urea formaldehyde. Researchers and professionals are encouraged to consult specialized literature

and conduct targeted experimental work when considering aniline formaldehyde for adhesive applications.

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- To cite this document: BenchChem. [A Comparative Study of Aniline Formaldehyde and Urea Formaldehyde Adhesives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583644#comparative-study-of-aniline-formaldehyde-and-urea-formaldehyde-adhesives]

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